Technical Guide: Solubility Profiling of 3-[(Pentyloxy)methyl]piperidine Hydrochloride

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Compound of Interest	
Compound Name:	*3-[(Pentyloxy)methyl]piperidine hydrochloride*
CAS No.:	*1220036-94-1*
Cat. No.:	*B1455447*

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Executive Summary

This technical guide provides a definitive analysis of the solubility characteristics of **3-[(Pentyloxy)methyl]piperidine hydrochloride**. As a functionalized piperidine derivative, this compound exhibits amphiphilic topology—possessing both a polar ionic headgroup (piperidine hydrochloride) and a lipophilic tail (pentyloxy moiety).

Core Insight: While the hydrochloride salt form confers thermodynamic solubility in water sufficient for most biological assays (>10 mM), DMSO remains the superior solvent for stock solution preparation due to its ability to disrupt crystal lattice energy without the entropic penalty associated with the hydrophobic hydration of the pentyl chain.

Physicochemical Identity & Structural Analysis[1][2][3]

Understanding solubility requires dissecting the molecular architecture. This compound is not merely a salt; it is a surfactant-like molecule.

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Feature	Specification	Impact on Solubility
Chemical Name	3-[(Pentyloxy)methyl]piperidine HCl	Core Active Entity
CAS Number	1220036-94-1	Unique Identifier
Molecular Formula	$C_{11}H_{23}NO$[1][2] · HCl	MW: ~221.77 g/mol
Head Group	Piperidinium Cation (pK_a ~10.[3]5)	Drives aqueous solubility via ion-dipole interactions.
Linker	Ether Oxygen	H-bond acceptor; increases polarity vs. alkyl analogs.
Tail Group	Pentyl Chain (C5)	Lipophilic domain; drives hydrophobic effect in water.

Solvation Mechanisms: Water vs. DMSO

Aqueous Solubility (Thermodynamic Constraints)

In water, the dissolution of 3-[(Pentyloxy)methyl]piperidine HCl is a competition between the lattice energy of the crystal and the hydration energy of the ions.

- Ionization: The piperidine nitrogen is protonated (

). Water molecules solvate the cation and the chloride anion (

) efficiently.
- The Hydrophobic Effect: The pentyl tail disrupts the hydrogen-bonding network of bulk water. Water molecules form an ordered "iceberg" structure (clathrate-like) around the pentyl chain. This decreases entropy (

  ), which is thermodynamically unfavorable.
- Critical Micelle Concentration (CMC): At high concentrations, the amphiphilic nature may cause the molecules to self-assemble into micelles, effectively increasing apparent solubility but altering free drug concentration.

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Critical Constraint: Aqueous solubility is strictly pH-dependent. If the pH of the solution exceeds the pK_a (approx 10.5), the molecule deprotonates to its free base form. The free base, lacking the ionic charge, is dominated by the lipophilic pentyl chain and will precipitate immediately.

DMSO Solubility (Kinetic & Thermodynamic Superiority)

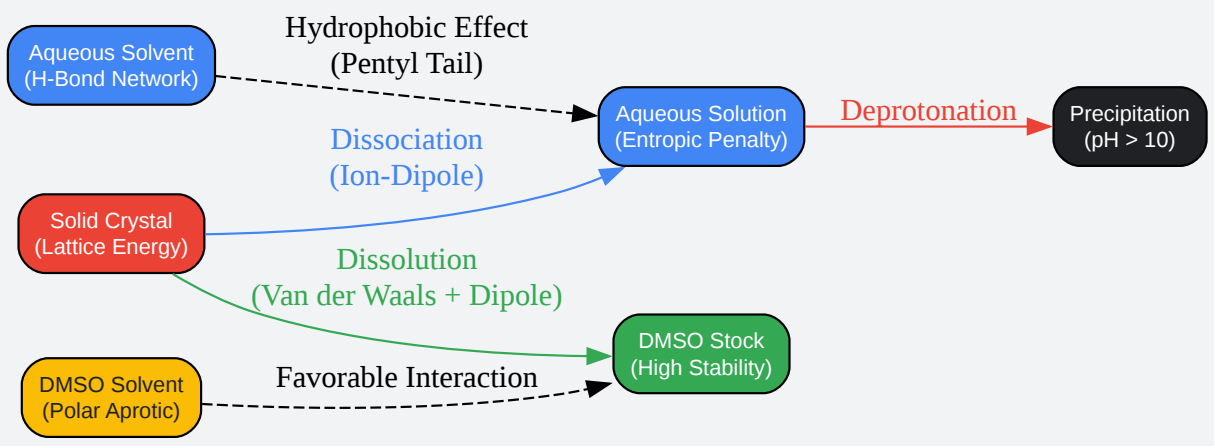
Dimethyl sulfoxide (DMSO) is a polar aprotic solvent.[4]

- Dipolar Interaction: The sulfoxide oxygen is a hard H-bond acceptor, stabilizing the protonated amine.
- Dispersion Forces: The methyl groups of DMSO interact favorably with the pentyl tail of the solute via Van der Waals forces.
- No Hydrophobic Penalty: Unlike water, DMSO does not require the formation of ordered structures around the alkyl tail. Therefore, dissolution is driven by both favorable enthalpy (

) and entropy (

).

Visualizing the Solvation Pathway



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Figure 1: Comparative solvation pathways showing the thermodynamic stability of DMSO solutions versus the pH-limited stability of aqueous solutions.

Comparative Solubility Data

The following data represents expected ranges based on structure-activity relationships (SAR) for 3-substituted piperidine salts.

Parameter	Water (Buffer pH 7.[1]4)	DMSO (Anhydrous)
Solubility Classification	Soluble	Freely Soluble
Estimated Saturation	10 – 50 mg/mL	> 100 mg/mL
Stability (25°C)	Variable (Hydrolysis risk low, pH risk high)	High (Hygroscopic risk)
Primary Use	Biological Assays (Final Dilution)	Stock Solution Storage
Freeze/Thaw Tolerance	Good	Excellent

Note: While the HCl salt is soluble in water, the dissolution rate (kinetic solubility) is significantly slower than in DMSO.

Experimental Protocols

To validate the solubility for your specific batch (as polymorphism can affect rates), use the following "Self-Validating" protocols.

Protocol A: Preparation of 100 mM Stock in DMSO

Use this for long-term storage and High-Throughput Screening (HTS).

- Calculate: For 10 mL of 100 mM stock:
- Weigh: Weigh ~222 mg of the substance into a glass amber vial (protect from light).
- Solvent Addition: Add 10 mL of anhydrous DMSO (Grade: ACS Spectrophotometric or better).

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- Vortex: Vortex at medium speed for 30 seconds. The solution should become clear and colorless immediately.
    - Validation Check: Inspect for "schlieren" lines (swirls). If present, vortex again.
- Storage: Store at -20°C. DMSO freezes at 19°C; ensure complete thawing and vortexing before use.

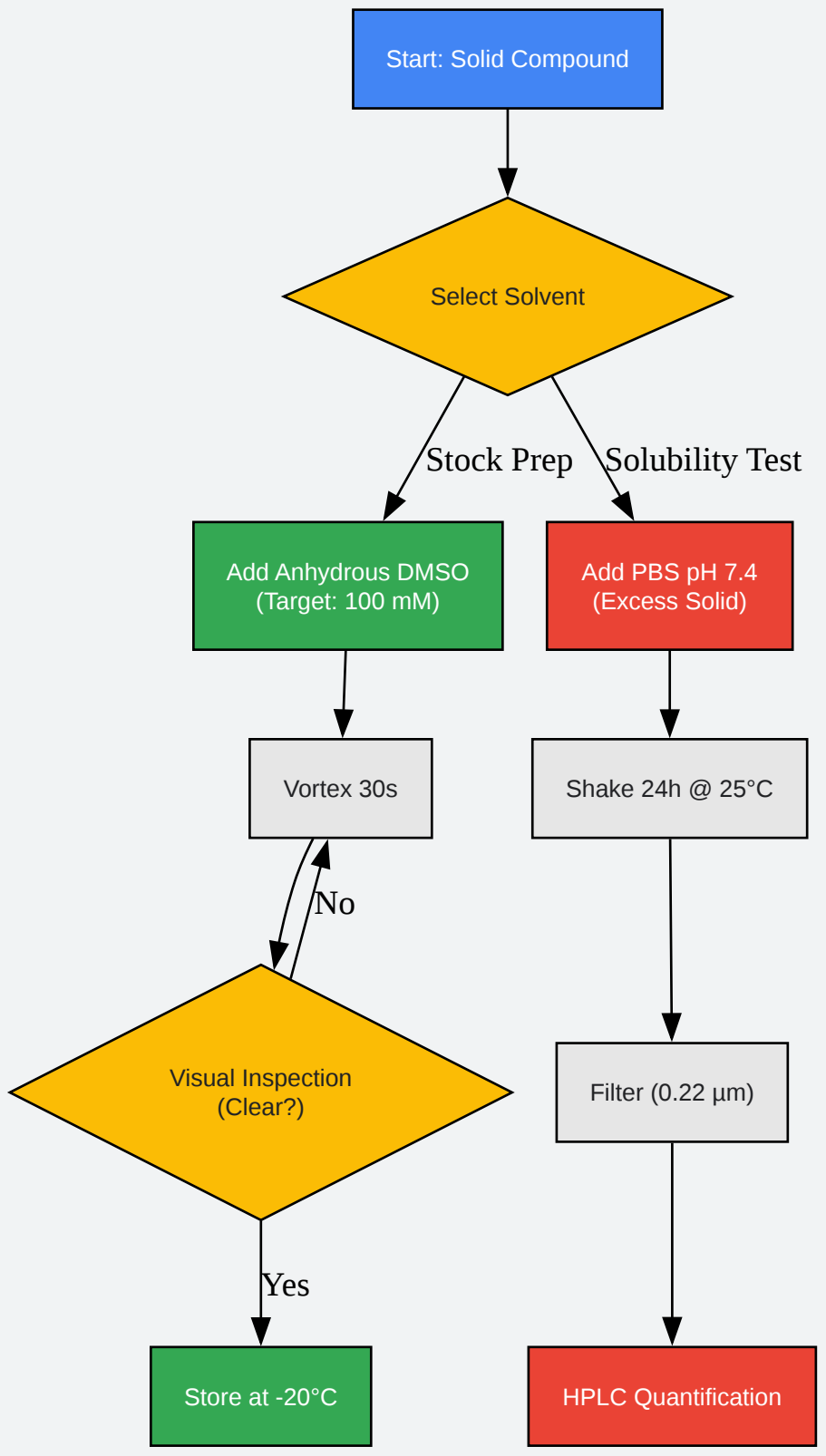
Protocol B: Thermodynamic Aqueous Solubility (Shake-Flask)

Use this to determine the maximum solubility for aqueous formulation.

- Saturation: Add excess solid (e.g., 50 mg) to 1 mL of PBS (pH 7.4) in a microcentrifuge tube.
- Equilibration: Shake at 25°C for 24 hours (orbital shaker).
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.
- Filtration: Filter the supernatant through a 0.22 µm PVDF membrane (low binding).
- Quantification: Analyze filtrate via HPLC-UV (210 nm) against a standard curve prepared from the DMSO stock.

Workflow Diagram

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Figure 2: Decision workflow for stock preparation versus solubility testing.

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Implications for Research & Development

The "Crash-Out" Risk in Assays

A common failure mode in drug discovery is the precipitation of compounds when diluting a DMSO stock into aqueous culture media.

- Mechanism: When 100 mM DMSO stock is diluted 1000x into media (final 100 µM), the solvent environment shifts from 100% DMSO to 0.1% DMSO/99.9% Water.
- Risk for this Compound: Moderate. The pentyl chain reduces the "kinetic solubility" window.
- Mitigation: Always vortex the culture media immediately upon addition. Do not allow the DMSO drop to sit at the bottom of the well.

pH Control is Non-Negotiable

Because this is a hydrochloride salt, it is acidic. Dissolving high concentrations in unbuffered water will drop the pH, potentially affecting cellular assays.

- Recommendation: Always dissolve in buffered media (PBS, HEPES) rather than pure water for biological use.

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